

## Commercial availability and suppliers of Heptylbenzene-d20

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Compound of Interest		
Compound Name:	Heptylbenzene-d20	
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# Heptylbenzene-d20: A Technical Guide for Researchers

An in-depth guide on the commercial availability, suppliers, and technical specifications of **Heptylbenzene-d20**, tailored for researchers, scientists, and professionals in drug development.

**Heptylbenzene-d20** is the deuterated analogue of heptylbenzene, where all 20 hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, including as an internal standard for quantitative analysis by mass spectrometry, in metabolic studies, and for elucidating reaction mechanisms. This guide provides a comprehensive overview of its commercial availability, key suppliers, and technical data.

## **Commercial Availability and Suppliers**

**Heptylbenzene-d20** is commercially available from several specialized chemical suppliers that focus on stable isotope-labeled compounds. Researchers can procure this compound from the following vendors:

CDN Isotopes: A well-established supplier of deuterated compounds, offering
Heptylbenzene-d20. They provide a minimum isotopic enrichment of 98 atom % D.[1]



- Pharmaffiliates: This company lists n-Heptylbenzene D20 in their catalog of agrochemical standards and offers custom synthesis services.[2][3]
- Fisher Scientific: A major distributor of scientific products, which includes n-**Heptylbenzened20** from CDN Isotopes in their portfolio.[4]
- ChemicalBook: An online chemical database and marketplace that lists **Heptylbenzene-d20** and provides information on its suppliers.[5]
- LGC Standards: A provider of reference standards, which includes n-Heptylbenzene-d20 for environmental testing applications.

### **Technical Data**

While a comprehensive Certificate of Analysis with complete specifications for **Heptylbenzene-d20** is not publicly available, the following tables summarize the available quantitative data. The physical properties of the non-deuterated analogue, Heptylbenzene, are provided for reference.

**Table 1: General and Isotopic Information for** 

**Heptylbenzene-d20** 

Property	Value	Source
Chemical Name	n-Heptylbenzene-d20	N/A
CAS Number	634897-84-0	[2]
Molecular Formula	C13D20	N/A
Molecular Weight	196.42 g/mol	[1]
Isotopic Enrichment	≥ 98 atom % D	[1]

# Table 2: Physical Properties of Heptylbenzene (Non-deuterated)



Property	Value	Source
CAS Number	1078-71-3	[6][7]
Molecular Formula	C13H20	[6][7]
Molecular Weight	176.30 g/mol	[6]
Appearance	Clear, colorless liquid	[8]
Boiling Point	233 °C	[8]
Melting Point	-48 °C	[8]
Density	0.86 g/mL at 25 °C	[8]

Note: The physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. For instance, the boiling points of benzene and deuterated benzene are both 80 °C, while the melting point of deuterated benzene is slightly higher. A similar trend can be expected for **Heptylbenzene-d20**.[9]

### **Experimental Protocols**

Specific experimental protocols for **Heptylbenzene-d20** are not readily available in the public domain. However, established methods for the analysis of deuterated aromatic hydrocarbons can be adapted. The following are generalized protocols for Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, which are the primary techniques for characterizing and quantifying this compound.

## Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Quantification

GC-MS is a fundamental technique for assessing the chemical purity of **Heptylbenzene-d20** and for its quantification in various matrices.

#### Methodology:

Sample Preparation:



- Dissolve a known amount of Heptylbenzene-d20 in a high-purity volatile solvent such as hexane or ethyl acetate to prepare a stock solution.
- For quantitative analysis, a calibration curve is prepared using a series of dilutions of the stock solution. If used as an internal standard, a known amount is spiked into the samples containing the non-deuterated analyte.
- GC-MS System and Conditions:
  - Gas Chromatograph: A standard GC system equipped with a capillary column suitable for the analysis of aromatic hydrocarbons (e.g., a non-polar column like DB-5MS).
  - Injection: Splitless injection is typically used for trace analysis.
  - Oven Temperature Program: An initial temperature of around 50-70°C, held for a few minutes, followed by a temperature ramp (e.g., 10-20°C/min) to a final temperature of approximately 280-300°C.
  - Carrier Gas: Helium at a constant flow rate.
  - Mass Spectrometer: A quadrupole or time-of-flight (TOF) mass spectrometer.
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Full scan mode for initial characterization and to confirm the mass spectrum. Selected Ion Monitoring (SIM) mode for enhanced sensitivity and quantitative analysis, monitoring the molecular ion of **Heptylbenzene-d20** (m/z 196) and a few characteristic fragment ions.

#### Data Analysis:

- The retention time of the **Heptylbenzene-d20** peak is used for identification.
- The mass spectrum is compared with a reference spectrum (if available) or analyzed for the expected molecular ion and fragmentation pattern.
- For quantitative analysis, the peak area of the molecular ion is used to construct a calibration curve or to calculate the concentration of the target analyte when used as an



internal standard.

## Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Enrichment

NMR spectroscopy is a powerful tool for confirming the structure of **Heptylbenzene-d20** and determining the extent and position of deuteration.

#### Methodology:

- Sample Preparation:
  - Dissolve 5-10 mg of Heptylbenzene-d20 in a suitable deuterated NMR solvent (e.g., chloroform-d, CDCl<sub>3</sub>). It is crucial that the solvent does not have signals that overlap with any residual proton signals in the sample.
- NMR Spectrometer and Parameters:
  - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
  - ¹H NMR: To detect any residual, non-deuterated heptylbenzene. The absence or significant reduction of proton signals corresponding to the heptylbenzene structure confirms a high degree of deuteration.
  - <sup>2</sup>H (Deuterium) NMR: To directly observe the deuterium nuclei. The spectrum will show signals at chemical shifts corresponding to the positions of deuterium atoms, confirming the deuteration pattern.
  - <sup>13</sup>C NMR: The spectrum will be simplified due to the coupling of carbon atoms to deuterium instead of hydrogen. This can be used for structural confirmation.
- Data Analysis:
  - In the ¹H NMR spectrum, the integration of any residual proton signals relative to a known internal standard can provide a measure of the isotopic purity.

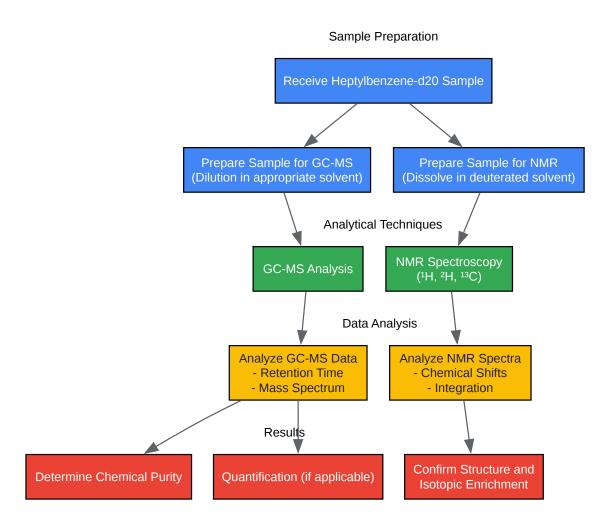


- The <sup>2</sup>H NMR spectrum provides direct evidence of the deuteration and can be used to confirm that all expected positions are deuterated.
- The <sup>13</sup>C NMR spectrum can be compared to that of non-deuterated heptylbenzene to confirm the carbon skeleton.

#### **Visualizations**

# **Analytical Workflow for Heptylbenzene-d20 Characterization**

The following diagram illustrates a typical workflow for the characterization of **Heptylbenzene-d20**, from sample reception to final data analysis.



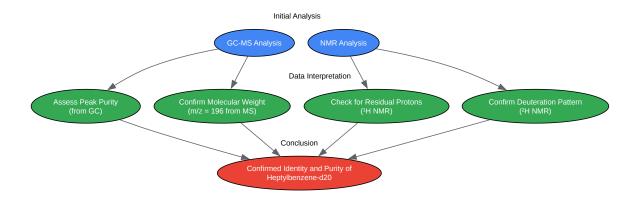


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Caption: Workflow for the characterization of **Heptylbenzene-d20**.

## **Logical Relationship for Purity and Identity Confirmation**

This diagram outlines the logical steps and the interplay of different analytical techniques to confirm the purity and identity of **Heptylbenzene-d20**.



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